

# An In-depth Technical Guide to 2-Bromo-1-phenyl-pentan-1-one

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## Compound of Interest

Compound Name: 2-Bromo-1-phenyl-pentan-1-one

Cat. No.: B138646

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This technical guide provides a comprehensive overview of **2-Bromo-1-phenyl-pentan-1-one**, a key intermediate in organic and pharmaceutical chemistry. The document details its molecular structure, physicochemical properties, and a representative synthesis protocol, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Properties

**2-Bromo-1-phenyl-pentan-1-one**, also known as 2-bromovalerophenone, is a brominated aromatic ketone.<sup>[1]</sup> Its structure consists of a pentanone chain with a phenyl group attached to the first carbon (C1) and a bromine atom at the second carbon (C2).<sup>[1][2][3]</sup> This compound is typically a bright yellow oily liquid at room temperature.<sup>[1][4][5]</sup>

The core molecular structure comprises a central carbonyl group, an adjacent bromine atom which makes the alpha-carbon electrophilic, and a phenyl ring. This arrangement of functional groups is pivotal to its reactivity, particularly in nucleophilic substitution reactions.

Below is a summary of its key quantitative properties:

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	241.12 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
CAS Number	49851-31-2	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Bright yellow oily liquid	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	94–96 °C at 0.25 Torr	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Density	Approximately 1.310 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a>
Exact Mass	240.01498 Da	<a href="#">[7]</a>
XLogP3	3.7	<a href="#">[1]</a> <a href="#">[7]</a>

## Experimental Protocols

### Synthesis of **2-Bromo-1-phenyl-pentan-1-one**:

A common method for the synthesis of **2-Bromo-1-phenyl-pentan-1-one** involves the bromination of 1-phenyl-1-pentanone. The following is a representative experimental protocol:

- **Reactant Preparation:** In a reaction flask at room temperature, 16.2 g (0.1 mol) of 1-phenyl-1-pentanone and 30.9 g (0.3 mol) of sodium bromide are combined and stirred until evenly mixed.[\[4\]](#)
- **Acidification:** To the mixture, 24 g (0.2 mol) of 30% hydrochloric acid is added.[\[4\]](#)
- **Oxidation and Bromination:** 19 g (0.15 mol) of hydrogen peroxide is added dropwise to the stirring mixture. The reaction is allowed to proceed for 1-2 hours.[\[4\]](#)
- **Workup:** Once the reaction is complete, stirring is ceased, and the mixture is allowed to separate into layers. The organic layer is washed sequentially with a saturated sodium carbonate solution and a saturated saline solution.[\[4\]](#)
- **Purification:** The organic phases are combined, concentrated, and dried to yield the final product, **2-Bromo-1-phenyl-pentan-1-one**, as a bright yellow oily liquid.[\[4\]](#)

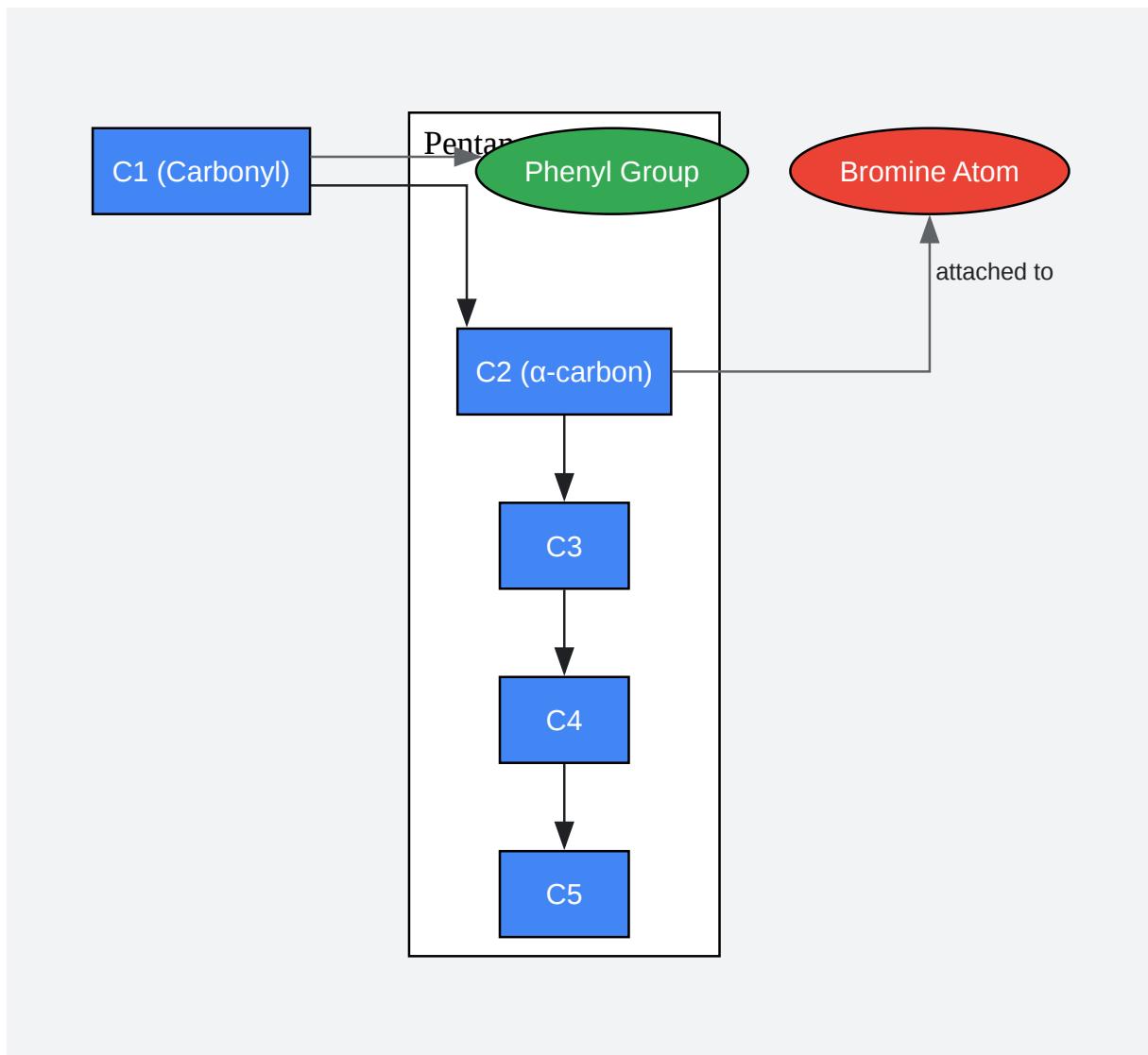
## Chemical Reactivity and Applications

The presence of both a carbonyl group and a bromine atom makes **2-Bromo-1-phenyl-pentan-1-one** a versatile reagent in organic synthesis.<sup>[1]</sup> It serves as a precursor for the synthesis of various pharmaceuticals, including psychoactive substances, and heterocyclic compounds such as pyridines and pyrimidines.<sup>[1][4]</sup> Its reactivity also allows for its use in polymer synthesis.<sup>[1][4]</sup> Key reactions include:

- Nucleophilic Substitution: The bromine atom can be readily displaced by nucleophiles.
- Reduction: The carbonyl group can be reduced to a hydroxyl group.
- Oxidation: The compound can be oxidized to form a carboxylic acid.<sup>[1]</sup>

## Visualization of Molecular Structure

The following diagram illustrates the key functional groups and their connectivity in the **2-Bromo-1-phenyl-pentan-1-one** molecule.



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Diagram of **2-Bromo-1-phenyl-pentan-1-one**'s functional groups.

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